

# Trolamine: A Comprehensive Technical Guide for Laboratory Applications

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## Compound of Interest

Compound Name: *Triethanolamine*

CAS No.: *64114-46-1*

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Trolamine, also known as **triethanolamine** (TEA), is a versatile tertiary amine and triol widely utilized in laboratory settings, particularly within the pharmaceutical and cosmetic industries. Its unique chemical structure, featuring three hydroxyl groups and a tertiary amine, grants it a range of useful properties, including the ability to act as a weak base, an emulsifier, a pH adjuster, and a stabilizer. This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of trolamine, detailed experimental protocols for their determination, and a visualization of its application in a common laboratory workflow.

## Core Physical and Chemical Properties

The fundamental properties of trolamine are crucial for its effective application in research and development. The following tables summarize key quantitative data for easy reference and comparison.

## Physical Properties of Trolamine

Property	Value	References
Appearance	Colorless to pale yellow, viscous liquid	[1][2]
Odor	Mildly ammoniacal	[1]
Melting Point	17.9-21.6 °C (64.2-70.9 °F)	[2][3][4]
Boiling Point	335.4 °C (635.7 °F) with decomposition	[2][3]
Density	1.124 g/mL at 25 °C	[3][4]
Vapor Pressure	<0.01 hPa at 20 °C	
Refractive Index	n <sub>20/D</sub> 1.485	[4]

## Chemical Properties of Trolamine

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>3</sub>	[3][5]
Molecular Weight	149.19 g/mol	[5]
pKa	7.74 at 25 °C	[2]
pH	Approximately 10.5 (1% solution)	[6]
Solubility	Miscible with water, ethanol, and acetone. Slightly soluble in ether, benzene, and carbon tetrachloride.	[2][4][7]
Autoignition Temperature	325 °C (617 °F)	
Flash Point	179 °C (354.2 °F) - closed cup	

## Experimental Protocols for Property Determination

Accurate determination of trolamine's physical and chemical properties is essential for its proper use in the laboratory. The following are detailed methodologies for key experiments.

## Determination of Melting Point by Capillary Method

The capillary method is a common and straightforward technique for determining the melting point of a solid.[8]

Methodology:

- **Sample Preparation:** Ensure the trolamine sample is crystalline and dry. If it is in its liquid form at room temperature, it should be cooled to induce crystallization. The solid sample should be finely powdered.[8]
- **Capillary Tube Loading:** A small amount of the powdered sample is introduced into a capillary tube, which is then tapped gently to pack the sample at the bottom. The packed sample height should be 2-3 mm.[9]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a thermometer or a temperature probe.[10]
- **Heating and Observation:** The sample is heated at a controlled rate, typically 1-2 °C per minute, as it approaches the expected melting point.[8]
- **Melting Point Range:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is the end of the melting range. For a pure substance, this range should be narrow.[10]

## Determination of Boiling Point by Micro-Boiling Point Method

The micro-boiling point method is suitable for determining the boiling point of small quantities of liquid.[11]

Methodology:

- **Sample Preparation:** A small volume (a few drops) of liquid trolamine is placed in a small test tube.[\[12\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[\[13\]](#)
- **Heating:** The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil. The oil is heated gently and evenly.[\[11\]](#)[\[13\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.[\[12\]](#)
- **Boiling Point Determination:** As the apparatus cools, the bubbling will slow and then stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[\[13\]](#)

## Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.[\[14\]](#)

Methodology:

- **Clean and Weigh the Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- **Fill with Trolamine:** The pycnometer is filled with trolamine, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Weigh the Filled Pycnometer:** The mass of the pycnometer filled with trolamine is accurately measured.
- **Determine the Mass of Trolamine:** The mass of the trolamine is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- **Calculate Density:** The density of the trolamine is calculated by dividing its mass by the known volume of the pycnometer. For highest accuracy, the temperature of the liquid should

be recorded and controlled.[15]

## Determination of pKa by Potentiometric Titration

Potentiometric titration is a highly accurate method for determining the dissociation constant (pKa) of a weak base like trolamine.[16][17]

Methodology:

- **Sample Preparation:** A known concentration of trolamine is dissolved in deionized water. The solution should be of sufficient concentration to provide a clear titration curve.[18]
- **Titration Setup:** A calibrated pH electrode is immersed in the trolamine solution, which is continuously stirred with a magnetic stirrer.[18]
- **Titration:** A standard solution of a strong acid (e.g., hydrochloric acid) of known concentration is added to the trolamine solution in small, precise increments using a burette.[19]
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant, allowing the solution to equilibrate.
- **Data Analysis:** A titration curve is generated by plotting the pH of the solution against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the trolamine has been neutralized. This point corresponds to the inflection point of the titration curve.[20]

## Determination of Aqueous Solubility by the Shake-Flask Method

The shake-flask method is a classical and reliable technique for determining the thermodynamic solubility of a compound.[21][22]

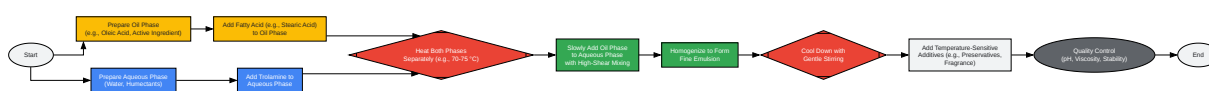
Methodology:

- **Preparation of Saturated Solution:** An excess amount of trolamine is added to a known volume of water in a flask.[23]

- **Equilibration:** The flask is sealed and agitated (e.g., on a shaker) at a constant temperature for an extended period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[22]
- **Phase Separation:** After equilibration, the undissolved portion of the trolamine is separated from the saturated solution by filtration or centrifugation.[24]
- **Concentration Analysis:** The concentration of trolamine in the clear, saturated aqueous phase is determined using a suitable analytical method, such as UV-Vis spectroscopy, high-performance liquid chromatography (HPLC), or titration.[23][24]
- **Solubility Determination:** The determined concentration represents the aqueous solubility of trolamine at the specified temperature.[22]

## Laboratory Application Workflow: Emulsion Formulation

Trolamine is frequently used as an emulsifying agent in the preparation of oil-in-water emulsions, which are common in pharmaceutical and cosmetic formulations.[6][25] The following diagram illustrates a typical workflow for creating a stable topical emulsion using trolamine.



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